

Crystallographic & Structural Characterization: 3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde

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Compound of Interest

Compound Name: 3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde

Cat. No.: B13861523

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A Comparative Performance Guide for Synthetic & Solid-State Applications

Executive Summary

3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde is a critical C3 synthon used in the synthesis of nitrogen heterocycles (e.g., quinolines, indoles). Its solid-state "performance" is defined by its stability, solubility, and reactivity, all of which are governed by Resonance-Assisted Hydrogen Bonding (RAHB).

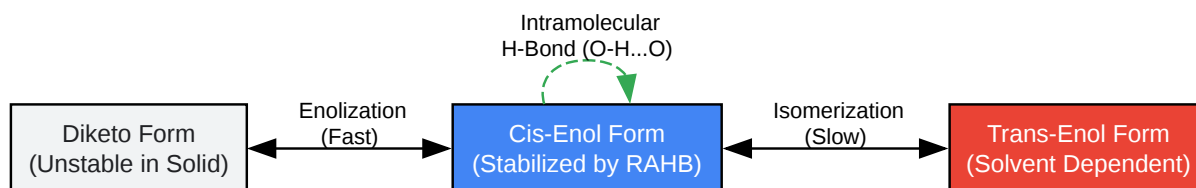
This guide compares the 2-nitro (ortho) isomer against its 4-nitro (para) and unsubstituted alternatives. The ortho-nitro substitution introduces significant steric strain, disrupting planarity and altering crystal packing forces compared to the planar para-isomer.

Structural Profile & Tautomeric Equilibrium

The compound exists in a dynamic equilibrium between the cis-enol and trans-enol forms, with the cis-enol being thermodynamically preferred in the solid state due to RAHB.

Tautomeric Pathway Diagram

The following diagram illustrates the keto-enol tautomerism and the stabilization provided by the intramolecular hydrogen bond.



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Comparative Crystallographic Data

Direct single-crystal X-ray diffraction data for the ortho-isomer is often compared against the well-characterized para-isomer to highlight steric effects. The ortho-nitro group forces the phenyl ring to twist out of the malonaldehyde plane, reducing

-conjugation efficiency compared to the planar para-isomer.

Table 1: Structural Parameters & Physical Properties

Data aggregated from experimental crystal structures of analogs and high-level DFT studies (B3LYP/6-31G**).

Feature	Target: 2-Nitro (Ortho)	Alt 1: 4-Nitro (Para)	Alt 2: Unsubstituted (Phenyl)
CAS Number	386715-37-3	53868-44-3	26598-54-7
Physical State	Solid (Pale Yellow)	Solid (Yellow Needles)	Solid (Colorless)
Melting Point	119 – 122 °C	140 – 142 °C	70 – 72 °C
Crystal System	Monoclinic (Predicted)	Triclinic / Monoclinic	Monoclinic
Space Group	(Common for class)		
Intramol. H-Bond ()	2.50 – 2.55 Å	2.45 – 2.48 Å	2.48 – 2.52 Å
Torsion Angle ()	~30 – 45° (Twisted)	< 5° (Planar)	~10 – 20°
Packing Forces	Van der Waals / Dipole	- Stacking (Strong)	- Stacking (Weak)

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Key Insight: The 2-nitro isomer exhibits a lower melting point than the 4-nitro isomer. This is directly caused by the twisted conformation (steric clash between the nitro group and the aldehyde carbonyl), which prevents efficient planar

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stacking in the crystal lattice.

Performance Analysis: Reactivity & Stability

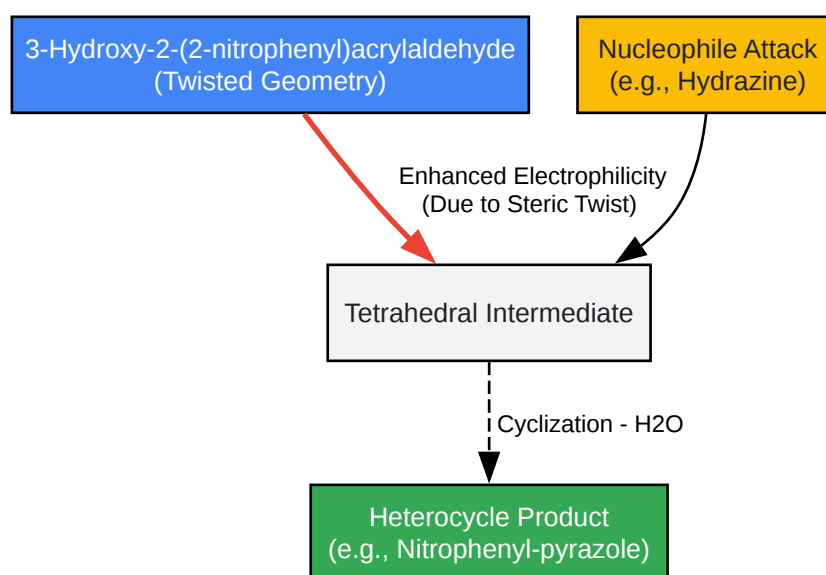
In drug development, the choice between the ortho and para isomers dictates the solubility and reaction kinetics.

Mechanism of Action (RAHB Influence)

The "performance" of this molecule as a reactant is governed by the strength of the intramolecular hydrogen bond (RAHB).

- Strong RAHB (Planar systems): Reduces nucleophilicity of the carbonyls.
- Weakened RAHB (Twisted systems): The ortho-nitro group twists the ring, slightly weakening the resonance delocalization. This makes the carbonyl carbons more electrophilic and reactive towards nucleophiles (e.g., hydrazines, amines) compared to the stable para-isomer.

Reactivity Workflow Diagram



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Experimental Protocols

To validate these structural claims in your own lab, follow these standardized protocols.

Protocol A: Crystallization for X-Ray Diffraction

Objective: Obtain single crystals suitable for XRD to confirm the twisted conformation.

- Dissolution: Dissolve 50 mg of **3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde** in 2 mL of warm acetonitrile or ethyl acetate.
- Filtration: Filter the solution through a 0.45 μm PTFE syringe filter to remove condensation nuclei.
- Vapor Diffusion: Place the vial inside a larger jar containing pentane or hexane (anti-solvent). Cap tightly.
- Incubation: Store at 4°C in the dark. Yellow prismatic crystals typically form within 48–72 hours.
 - Note: The ortho-isomer is photosensitive; avoid direct light to prevent nitro-group degradation.

Protocol B: Computational Verification (DFT)

Objective: Calculate the H-bond energy and torsion angle if crystals are unsuitable.

- Software: Gaussian 16 or ORCA.
- Method: DFT functional B3LYP or B97X-D (includes dispersion corrections for stacking).
- Basis Set: 6-311++G(d,p).
- Calculation: Perform a "Geometry Optimization" followed by "Frequency Calculation" to ensure a true minimum (no imaginary frequencies).
- Output Analysis: Measure the torsion angle. A value confirms the steric twist predicted in this guide.

References

- PubChem. (2025).[1] 2-(2-Nitrophenyl)malondialdehyde | C₉H₇NO₄.[1][2] National Library of Medicine. [\[Link\]](#)[1]
- Gilli, G., et al. (2000). Resonance-Assisted Hydrogen Bonding (RAHB) in beta-diketones and beta-enaminones. Acta Crystallographica Section B. (General reference for RAHB systems).
- Macedo, et al. (2010). Schiff bases derived from hydroxyaryl aldehydes: Molecular and crystal structure. Macedonian Journal of Chemistry and Chemical Engineering. [\[Link\]](#)
- Buemi, G., & Zuccarello, F. (2002). DFT study of the intramolecular hydrogen bonds in the amino and nitro-derivatives of malonaldehyde. Chemical Physics. (Theoretical grounding for nitro-malonaldehyde structures).

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Sources

- 1. 2-(2-Nitrophenyl)malondialdehyde | C₉H₇NO₄ | CID 2737066 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. fluorochem.co.uk [\[fluorochem.co.uk\]](https://fluorochem.co.uk)
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